

Application Notes and Protocols: Sodium Orthosilicate in Passive Fire Protection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium orthosilicate

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For Researchers, Scientists, and Drug Development Professionals

Subject: Detailed Application Notes and Protocols for the Use of **Sodium Orthosilicate** in Passive Fire Protection Materials.

Introduction

Sodium orthosilicate (Na_4SiO_4) is a versatile inorganic compound that plays a crucial role in the formulation of passive fire protection (PFP) materials.[1][2] Its efficacy as a fire retardant stems from its ability to form a non-combustible, insulating char layer upon exposure to high temperatures. This document provides detailed application notes, experimental protocols, and quantitative data on the use of **sodium orthosilicate** in PFP systems. The information is intended for researchers, scientists, and professionals involved in the development and evaluation of fire-resistant materials.

Mechanism of Action

The primary fire-protective mechanism of **sodium orthosilicate** is its endothermic decomposition and subsequent formation of a stable, insulating silica-based barrier. When heated, hydrated **sodium orthosilicate** releases water vapor, which has a cooling effect and dilutes flammable gases.[3] Concurrently, it undergoes a series of chemical reactions to form a foamed, glassy char that insulates the underlying material from the heat of the fire, thereby slowing down combustion and structural failure.[4]

A key reaction involves the interaction of hydrated **sodium orthosilicate** with carbon dioxide, which can be present in the atmosphere or produced during combustion. This reaction leads to the formation of silica gel, sodium carbonate, and steam, contributing to the intumescent and fire-resistant properties.[5]

Applications in Passive Fire Protection

Sodium orthosilicate is utilized in a variety of passive fire protection applications, including:

- **Intumescent Coatings:** These coatings are designed to swell and form a protective char when exposed to heat. **Sodium orthosilicate** can be a key component in these formulations, contributing to the formation of a robust and insulating barrier.[6][7][8]
- **Fire-Resistant Boards and Panels:** **Sodium orthosilicate** can be used as a binder in the production of fire-resistant boards and panels, often in combination with other materials like vermiculite or perlite.
- **Treatment of Cellulosic Materials:** Wood and other cellulosic materials can be impregnated with **sodium orthosilicate** solutions to enhance their fire resistance.[4] The treatment reduces flame spread and smoke production.[4]
- **Firestop Systems:** In firestop systems used to seal openings and joints in fire-rated walls and floors, **sodium orthosilicate**-based materials can be employed to prevent the passage of fire and smoke.

Quantitative Data on Fire Performance

The following tables summarize quantitative data from studies on materials containing sodium silicates. It is important to note that much of the available literature refers to "sodium silicate" without specifying the exact form (ortho, meta, etc.). The data presented here is intended to be representative of the performance of silicate-based fire retardants.

Table 1: Fire Resistance of Wood Treated with Sodium Silicate

Concentration of Sodium Silicate Solution	Observations during Flame Test
400 g/kg	Bubbled up and became crusty, providing a physical barrier against flame spread. Greatest fire retardancy observed at this concentration.[4]
40 g/kg	Reduced flame propagation compared to untreated controls.[4]
4 g/kg	Some fire retardant effect, but less pronounced than at higher concentrations.[4]
Untreated Control	Rapid flame propagation.[4]

Table 2: Performance of an Inorganic Intumescent Coating Containing Sodium Silicate

Test Parameter	Result
Substrate	Steel
Flame Temperature	>1000 °C
Backside Temperature after 1 hour	387.1 °C[9]
Backside Temperature after 3 hours	506.3 °C[9]
Expansion Ratio	4.7 times higher than neat sodium silicate matrix[9]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on established standards and are adapted for the evaluation of materials containing **sodium orthosilicate**.

Fire Resistance Test (ASTM E119)

Objective: To evaluate the duration for which a material or assembly can withstand a standard fire exposure.

Apparatus:

- A large-scale vertical or horizontal furnace capable of following the standard time-temperature curve specified in ASTM E119.
- Thermocouples for monitoring furnace and unexposed surface temperatures.
- Loading equipment for applying a structural load to the test specimen, if required.

Procedure:

- **Specimen Preparation:** The test specimen (e.g., a wall, floor, or coated steel column) is constructed to be representative of its intended end-use. For coatings, the **sodium orthosilicate**-based formulation is applied to the substrate at a specified thickness and allowed to cure according to the manufacturer's instructions.
- **Instrumentation:** Thermocouples are placed on the unexposed face of the specimen to monitor temperature rise.
- **Test Execution:** The specimen is installed in the furnace. For load-bearing elements, the specified load is applied. The furnace is ignited, and the temperature is controlled to follow the ASTM E119 time-temperature curve.
- **Data Collection:** Furnace and unexposed surface temperatures are recorded throughout the test. Observations of any flaming, smoke, or structural deformation are also noted.
- **Endpoint Criteria:** The test is terminated when one of the following failure criteria is reached:
 - The average temperature on the unexposed surface rises more than 250°F (139°C) above the initial temperature.
 - A single thermocouple on the unexposed surface registers a temperature more than 325°F (181°C) above the initial temperature.
 - Passage of flame or hot gases through the specimen.
 - Failure to sustain the applied load.

- Reporting: The fire resistance rating is reported as the time (in hours) at which the first failure criterion was met.

Cone Calorimetry (ASTM E1354)

Objective: To measure the heat release rate (HRR), smoke production, and other flammability characteristics of a material when exposed to a controlled level of radiant heat.

Apparatus:

- Cone calorimeter, consisting of a conical radiant heater, a load cell for measuring mass loss, an ignition source, and a gas analysis system.

Procedure:

- Specimen Preparation: A small-scale specimen (typically 100 mm x 100 mm) of the material containing **sodium orthosilicate** is prepared.
- Test Setup: The specimen is placed on the load cell beneath the conical heater. The desired heat flux is set (e.g., 35 or 50 kW/m²).
- Test Execution: The test is initiated, and the specimen is exposed to the radiant heat. A spark igniter is used to ignite the pyrolysis gases.
- Data Collection: The following parameters are continuously measured and recorded:
 - Heat release rate (HRR)
 - Time to ignition
 - Mass loss rate
 - Smoke production rate
 - CO and CO₂ production
- Analysis: The collected data is analyzed to determine key flammability metrics such as peak heat release rate (pHRR), total heat released (THR), and specific extinction area (SEA) for

smoke.

Limiting Oxygen Index (LOI) Test (ISO 4589)

Objective: To determine the minimum concentration of oxygen in an oxygen/nitrogen mixture that will just support flaming combustion of a material.

Apparatus:

- LOI apparatus, consisting of a vertical glass chimney, a sample holder, and a system for controlling and measuring the oxygen and nitrogen flow rates.

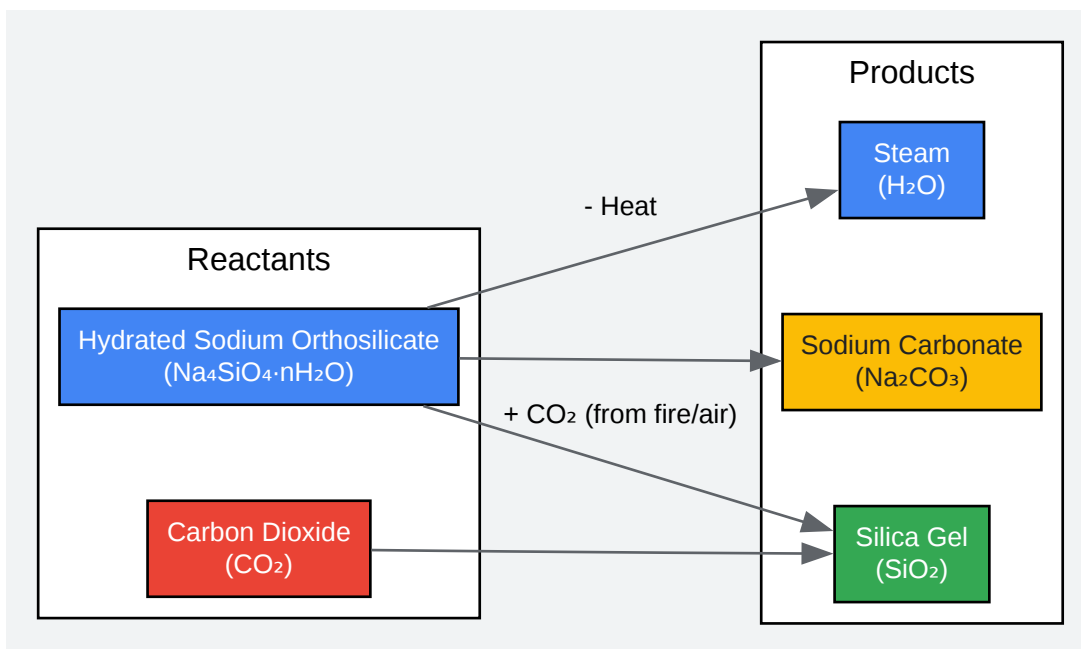
Procedure:

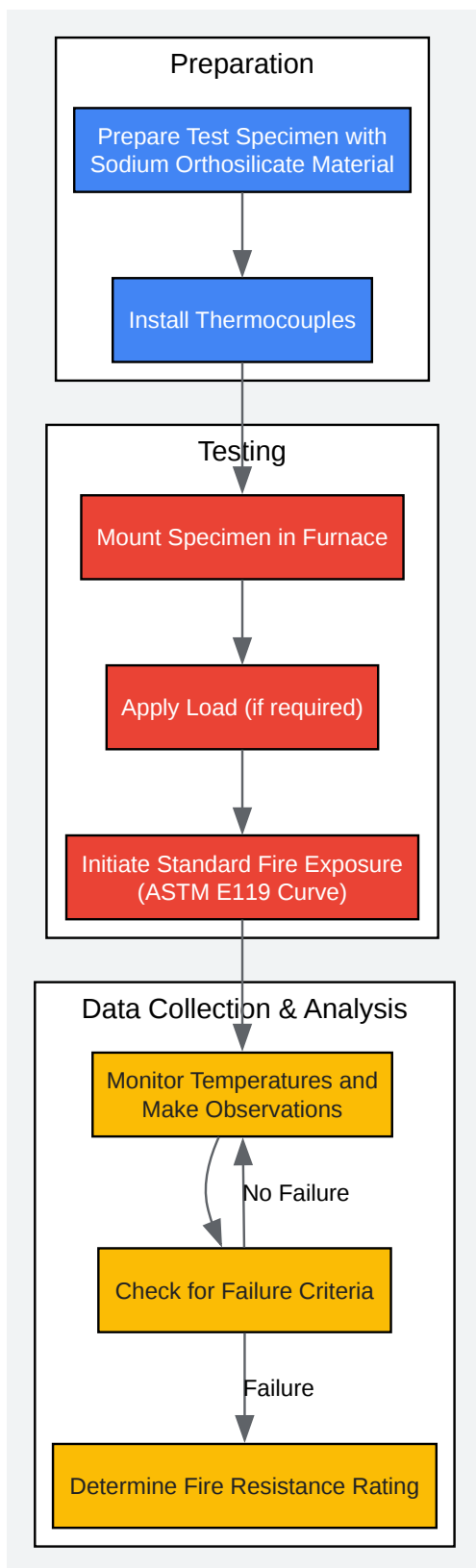
- Specimen Preparation: A small, vertically oriented specimen of the material is prepared according to the standard.
- Test Execution: The specimen is placed in the glass chimney. A mixture of oxygen and nitrogen is introduced at the bottom of the chimney. The top of the specimen is ignited with a pilot flame.
- Oxygen Adjustment: The oxygen concentration in the gas mixture is systematically varied. The concentration is increased if the flame extinguishes and decreased if it continues to burn.
- Endpoint Determination: The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the specimen just supports flaming combustion for a specified period or over a specified length.

Visualizations

Chemical Reaction Pathway

The following diagram illustrates the chemical reaction of hydrated **sodium orthosilicate** with carbon dioxide, a key process in the formation of the protective silica layer.





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- To cite this document: BenchChem. [Application Notes and Protocols: Sodium Orthosilicate in Passive Fire Protection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082537#use-of-sodium-orthosilicate-in-passive-fire-protection-materials]

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